

Technical Guide: Physical Properties of (4-Bromophenoxy)(tert-butyl)dimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Bromophenoxy)(tert-butyl)dimethylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**, a versatile silyl ether commonly employed in organic synthesis as a protecting group for phenols. The information presented herein is intended to support research and development activities by providing key data and experimental context.

Core Physical and Chemical Data

(4-Bromophenoxy)(tert-butyl)dimethylsilane is a colorless to light yellow liquid at room temperature.^[1] Key identifiers for this compound are provided in the table below.

Identifier	Value
CAS Number	67963-68-2[2][3][4]
Molecular Formula	C ₁₂ H ₁₉ BrOSi[1][5][6]
Molecular Weight	287.27 g/mol [2][3][4]
IUPAC Name	(4-bromophenoxy)-tert-butyl-dimethylsilane[1][5]
InChI Key	DLGZGLKSNRKLSM-UHFFFAOYSA-N[2][3]
SMILES	CC(C)(C)--INVALID-LINK--(C)Oc1ccc(Br)cc1[2][3]

Quantitative Physical Properties

A summary of the key quantitative physical properties of **(4-Bromophenoxy)(tert-butyl)dimethylsilane** is presented in the following table. These values are critical for handling, reaction setup, and purification of the compound.

Property	Value	Conditions
Boiling Point	137 °C[2][3][4]	at 25 mmHg
Density	1.174 g/mL[2][3][4]	at 25 °C
Refractive Index (n _{20/D})	1.511[2][3][4]	at 20 °C
Flash Point	12 °C (53.6 °F)[2][3]	Closed Cup
Appearance	Clear colorless to light yellow liquid[1]	

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties listed above. These protocols are standard for liquid organic compounds and are provided as a reference for laboratory practice.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of small quantities of liquid is the capillary method using a Thiele tube or a similar heating apparatus.

Materials:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Sample of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount of **(4-Bromophenoxy)(tert-butyl)dimethylsilane** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is securely attached to a thermometer.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The apparatus is heated slowly and uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- The temperature at which a rapid and continuous stream of bubbles is observed is noted. This temperature is the boiling point of the liquid.

Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. A precise method for determining the density of a liquid is by using a pycnometer or a volumetric flask.

Materials:

- Pycnometer or a small volumetric flask with a stopper
- Analytical balance
- Sample of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**
- Distilled water (for calibration)
- Thermometer
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried thoroughly, and then filled with the sample of **(4-Bromophenoxy)(tert-butyl)dimethylsilane** at the same temperature.
- The pycnometer filled with the sample is weighed.
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify a substance and assess its purity.

Materials:

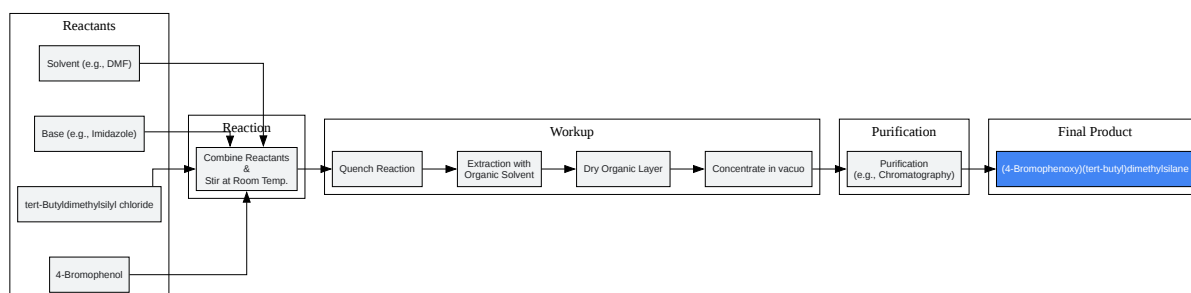
- Abbe refractometer
- Sample of **(4-Bromophenoxy)(tert-butyl)dimethylsilane**
- Dropper or pipette
- Soft tissue paper
- Solvent for cleaning (e.g., ethanol or acetone)
- Constant temperature water circulator (to maintain 20 °C)

Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a suitable solvent, then allowed to dry completely.
- A few drops of the **(4-Bromophenoxy)(tert-butyl)dimethylsilane** sample are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and clamped together.
- The light source is adjusted to illuminate the prisms.
- While looking through the eyepiece, the coarse and fine adjustment knobs are turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20 °C for the $n_{20/D}$ value.

Synthesis Workflow

(4-Bromophenoxy)(tert-butyl)dimethylsilane is typically synthesized by the silylation of 4-bromophenol. This reaction involves the protection of the phenolic hydroxyl group with a tert-butyldimethylsilyl (TBDMS) group. A general workflow for this synthesis is depicted below.



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Caption: Synthesis workflow for **(4-Bromophenoxy)(tert-butyl)dimethylsilane**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of (4-Bromophenoxy)(tert-butyl)dimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016469#what-are-the-physical-properties-of-4-bromophenoxy-tert-butyl-dimethylsilane]

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